

Technical Guide: Safety and Handling of 5-Bromo-2-cyanobenzoic Acid

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Compound of Interest

Compound Name: *5-Bromo-2-cyanobenzoic acid*

Cat. No.: *B1290365*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling **5-Bromo-2-cyanobenzoic acid**. All personnel handling this chemical must be adequately trained in laboratory safety procedures.

Introduction

5-Bromo-2-cyanobenzoic acid (CAS No. 1032231-28-9) is a substituted aromatic carboxylic acid that serves as a key intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds and electronic materials.^[1] Its molecular structure, featuring a bromine atom, a cyano group, and a carboxylic acid moiety, imparts specific reactivity that makes it a valuable building block. However, these functional groups also necessitate careful handling due to the compound's potential hazards. This guide provides an in-depth overview of the known safety information, handling precautions, and emergency procedures for **5-Bromo-2-cyanobenzoic acid**.

Hazard Identification and Classification

5-Bromo-2-cyanobenzoic acid is classified as a hazardous substance. The following information is based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Signal Word:Warning[2]

Pictogram:[2]



Hazard Statements:[2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.

- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Safety and Physical Data

The following tables summarize the available quantitative data for **5-Bromo-2-cyanobenzoic acid**. This information has been compiled from various supplier and chemical database sources.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	1032231-28-9	[2] [3]
Molecular Formula	C ₈ H ₄ BrNO ₂	[2] [4]
Molecular Weight	226.03 g/mol	[5]
Appearance	Solid, Off-white powder	[4]
Melting Point	Not available	
Boiling Point	Not available	[6]
Flash Point	Not available	
Autoignition Temperature	Not available	
Solubility	Moderately soluble in polar solvents	[4]

Table 2: Toxicological Data

Parameter	Value	Species	Source(s)
LD50 (Oral)	Not available		
LD50 (Dermal)	Not available		
LC50 (Inhalation)	Not available		

Note: The absence of specific toxicological data underscores the need for cautious handling and the prevention of exposure.

Experimental Protocols: Safe Handling and Disposal

Due to the hazardous nature of **5-Bromo-2-cyanobenzoic acid**, strict adherence to established laboratory protocols is essential. The following are generalized procedures for handling this and similar hazardous solid organic acids.

General Handling Protocol

- Hazard Assessment: Before any new procedure, conduct a thorough risk assessment.[\[7\]](#)
Review the Safety Data Sheet and this guide.[\[8\]](#)
- Engineering Controls: All work with **5-Bromo-2-cyanobenzoic acid** powder must be conducted in a properly functioning certified laboratory chemical fume hood.[\[9\]](#)[\[10\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
 - Eye Protection: Chemical splash goggles are required. A face shield should be worn when there is a significant risk of splashing.[\[11\]](#)[\[12\]](#)
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) are mandatory. Inspect gloves for any signs of degradation or punctures before use.[\[7\]](#)[\[9\]](#)
 - Body Protection: A fully buttoned, long-sleeved lab coat is required. For larger quantities or when there is a higher risk of exposure, a chemical-resistant apron should be worn.[\[10\]](#)[\[11\]](#)

- Footwear: Closed-toe shoes must be worn at all times in the laboratory.[11]
- Dispensing: When weighing and dispensing the solid, do so in a fume hood to minimize the inhalation of dust. Use appropriate tools (e.g., spatulas) and avoid creating dust clouds.
- Solution Preparation: When preparing solutions, always add the acid to the solvent slowly and with stirring.[9] This is particularly important for exothermic dissolution processes.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[9] Do not consume food or drink in the laboratory.[2]

Spill Response Protocol

In the event of a spill, follow these procedures. Distinguish between minor and major spills based on the quantity and location of the spill and the associated hazards.

- Immediate Actions:
 - Alert personnel in the immediate area of the spill.[13]
 - If the spill is large, flammable, or in a poorly ventilated area, evacuate the laboratory and call for emergency assistance.[14]
- For Minor Spills (Solid Powder):
 - Ensure you are wearing the appropriate PPE as described in section 4.1.[15]
 - Gently cover the spill with a dry, inert absorbent material such as sand, vermiculite, or a universal spill absorbent.[15][16] Do not use combustible materials like paper towels to absorb the initial spill.
 - Carefully sweep the absorbed material into a designated hazardous waste container.[15] Avoid generating dust.
 - Decontaminate the spill area with a suitable solvent (e.g., as recommended in the SDS), followed by a thorough cleaning with soap and water.[14]
 - Collect all cleanup materials in a sealed, properly labeled hazardous waste container.[13]

- For Spills on Personnel:
 - Immediately remove contaminated clothing.[13]
 - Flush the affected skin area with copious amounts of water for at least 15 minutes using an emergency shower.[13]
 - If the chemical comes into contact with the eyes, flush with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[2]
 - Seek immediate medical attention after any exposure.[13]

Waste Disposal Protocol

All waste containing **5-Bromo-2-cyanobenzoic acid** must be treated as hazardous waste.

- Containerization: Collect all solid waste (including contaminated consumables) in a clearly labeled, sealed, and compatible hazardous waste container.[17]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**5-Bromo-2-cyanobenzoic acid**".[17]
- Storage: Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.[17]
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office. Do not dispose of this chemical down the drain or in the regular trash.[18] For brominated aromatic compounds, incineration at a licensed hazardous waste facility is a common disposal method.[19]

Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key safety and handling workflows.

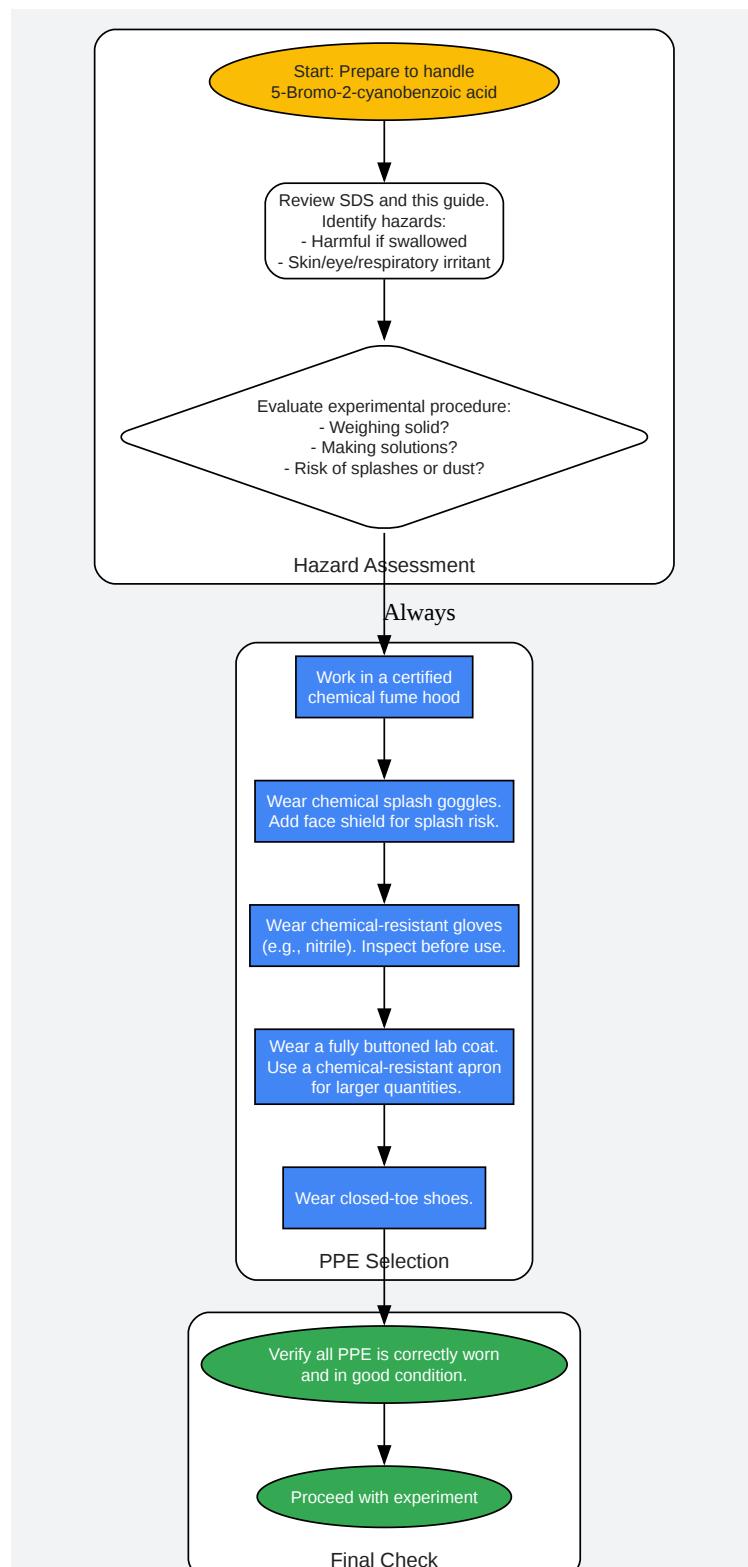


Figure 1: PPE Selection Workflow for Handling 5-Bromo-2-cyanobenzoic Acid

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Figure 1: PPE Selection Workflow

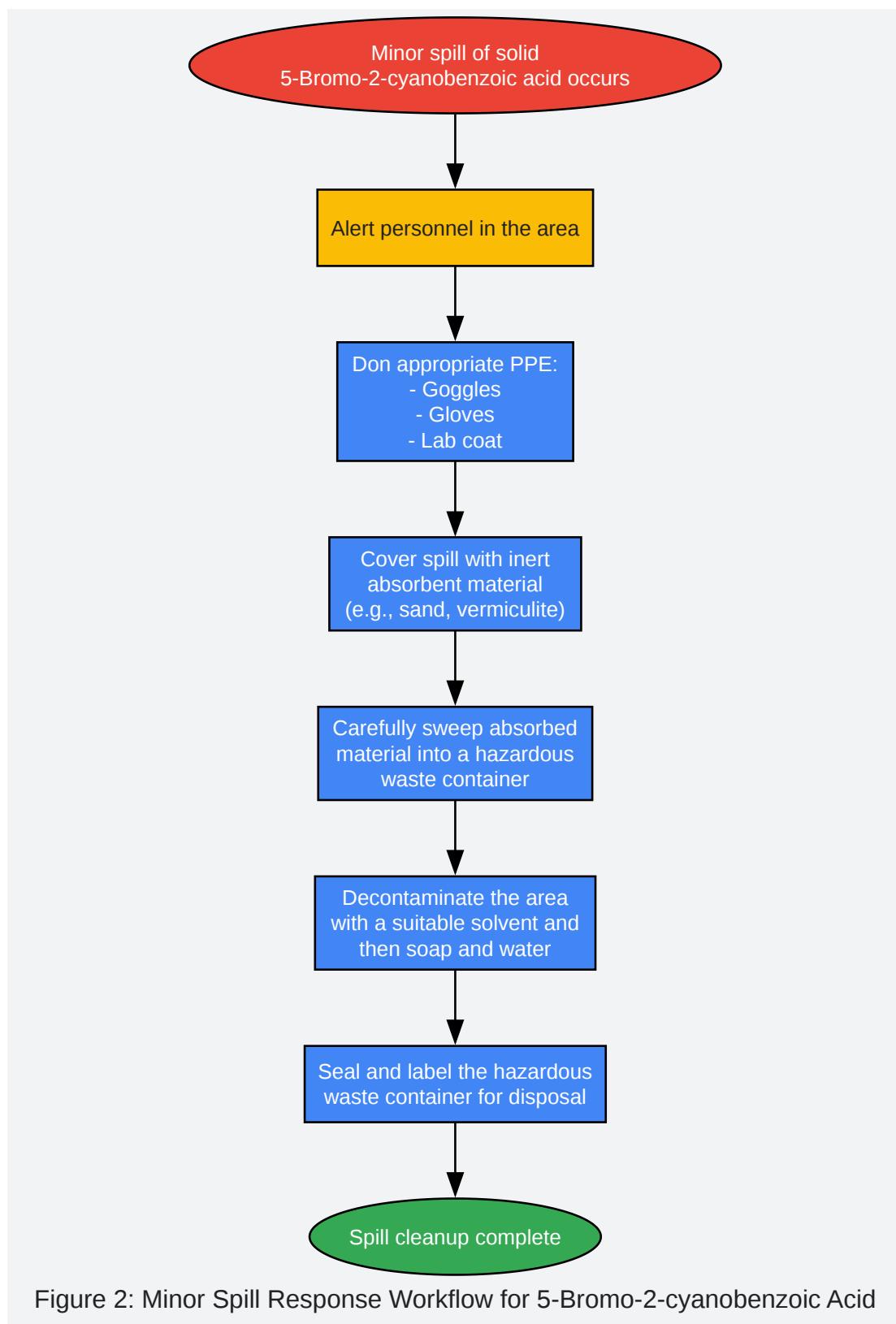


Figure 2: Minor Spill Response Workflow for 5-Bromo-2-cyanobenzoic Acid

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Figure 2: Minor Spill Response Workflow

Conclusion

5-Bromo-2-cyanobenzoic acid is a valuable chemical intermediate with defined hazards that require stringent safety protocols. As a solid, it poses risks of irritation to the skin, eyes, and respiratory system, and is harmful if ingested. The lack of comprehensive toxicological data necessitates a conservative approach to handling, emphasizing the consistent use of engineering controls and appropriate personal protective equipment. By following the guidelines outlined in this technical guide, researchers and drug development professionals can mitigate the risks associated with this compound and ensure a safe laboratory environment. Always prioritize safety and consult the official Safety Data Sheet for the most current and comprehensive information.

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